

# Technical Guide: Molecular Weight Determination of Phenanthrene-[U-13C]

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## Compound of Interest

Compound Name: Phenanthrene-[U-13C]

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This technical guide provides a detailed methodology for the calculation of the precise molecular weight of uniformly carbon-13 labeled Phenanthrene (**Phenanthrene-[U-13C]**). This isotopically labeled compound is a critical tool in various analytical applications, including quantitative mass spectrometry, metabolic flux analysis, and advanced NMR studies.

## Principle and Core Concepts

The molecular weight of a molecule is the sum of the atomic masses of its constituent atoms. For isotopically labeled compounds, the specific mass of the stable isotope must be used in place of the natural abundance average atomic weight.

**Phenanthrene-[U-13C]** refers to the phenanthrene molecule where all carbon atoms have been replaced with the Carbon-13 ( $^{13}\text{C}$ ) isotope. The standard molecular formula for phenanthrene is  $\text{C}_{14}\text{H}_{10}$ .<sup>[1][2][3]</sup> Therefore, the formula for the uniformly labeled variant is  $^{13}\text{C}_{14}\text{H}_{10}$ .

## Detailed Methodology for Calculation

The determination of the molecular weight is a precise calculation based on the molecular formula and the exact masses of the constituent isotopes.

Experimental Protocol / Calculation Workflow:

- Identify the Molecular Formula: The base molecular formula for phenanthrene is  $C_{14}H_{10}$ .<sup>[1][2][4]</sup>
- Apply Isotopic Labeling: For **Phenanthrene-[U- $^{13}C$ ]**, all 14 carbon atoms are the  $^{13}C$  isotope. The ten hydrogen atoms are assumed to be the most abundant isotope, Protium ( $^1H$ ), unless otherwise specified.
- Obtain Isotopic Masses: The precise atomic mass for each isotope is required:
  - The isotopic mass of Carbon-13 ( $^{13}C$ ) is 13.003354835 Da.<sup>[5][6]</sup>
  - The isotopic mass of Protium ( $^1H$ ) is 1.007825031898 Da.<sup>[7]</sup>
- Calculate Total Mass: The molecular weight is calculated by summing the masses of all atoms:
  - Molecular Weight = (Number of  $^{13}C$  atoms  $\times$  Mass of  $^{13}C$ ) + (Number of  $^1H$  atoms  $\times$  Mass of  $^1H$ )
  - Molecular Weight =  $(14 \times 13.003354835) + (10 \times 1.007825031898)$

## Data Presentation

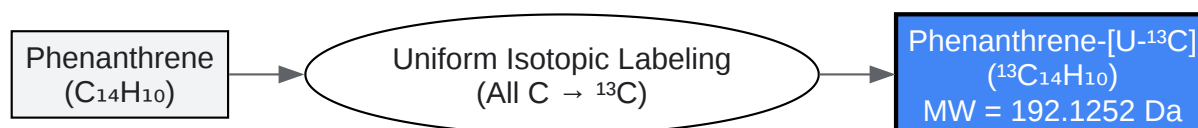
The quantitative data used for the molecular weight calculation are summarized in the table below for clarity and easy reference.

Component Isotope	Symbol	Number of Atoms	Exact Isotopic Mass (Da)	Total Mass Contribution (Da)
Carbon-13	$^{13}C$	14	13.003354835 <sup>[5][6]</sup>	182.04696769
Hydrogen-1 (Protium)	$^1H$	10	1.0078250319 <sup>[7]</sup>	10.078250319
Total	$^{13}C_{14}H_{10}$	24	192.125218009	

Based on this calculation, the monoisotopic molecular weight of **Phenanthrene-[U-<sup>13</sup>C]** is 192.1252 Da.

## Visualization of Logical Relationships

The following diagram illustrates the conceptual workflow of creating an isotopically labeled compound from its constituent parts.



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Conceptual workflow for isotopic labeling of Phenanthrene.

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## References

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